

Dimoxyline solubility in common lab solvents

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Compound of Interest

Compound Name: *Dimoxyline*
Cat. No.: *B1670683*

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An In-depth Technical Guide to the Solubility of Doxycycline in Common Laboratory Solvents

Disclaimer: This guide pertains to Doxycycline, as searches for "**Dimoxyline**" consistently yielded results for Doxycycline, suggesting a possible typographical error in the original query.

This technical guide provides a comprehensive overview of the solubility of doxycycline in common laboratory solvents. It is intended for researchers, scientists, and drug development professionals, offering quantitative data, detailed experimental protocols, and visualizations of relevant biological pathways and analytical workflows.

Quantitative Solubility Data

The solubility of doxycycline is dependent on its form (e.g., hydrate salt or base) and the properties of the solvent, such as pH. The following table summarizes available quantitative solubility data for doxycycline in various common laboratory solvents.

Compound Form	Solvent	Temperature	Solubility
Doxycycline	Water	25 °C	0.63 g/L[1]
Doxycycline	Aqueous Hydrochloric Acid (pH 2.16)	25 °C	50 mg/mL[2]
Doxycycline Hyclate	Water	-	Highly Soluble[3]
Doxycycline Hydrochloride	Water	-	Soluble[1]
Doxycycline Hydrochloride	Methanol	-	Soluble[1]
Doxycycline Hydrochloride	Ethanol	-	Slightly Soluble[1]
Doxycycline Hydrochloride	Acetone	-	Slightly Soluble[1]
Doxycycline Hydrochloride	Chloroform	-	Insoluble[1]
Doxycycline Hyclate	Methanol	278.15–323.15 K	Higher than in ethanol, water, or n-propanol[4]
Doxycycline Hyclate	Ethanol	278.15–323.15 K	Similar to water, lower than methanol[4]
Doxycycline Hyclate	n-Propanol	278.15–323.15 K	Lower than methanol, ethanol, and water[4]

Experimental Protocols

Equilibrium Solubility Determination (Shake-Flask Method)

A widely accepted method for determining equilibrium solubility is the shake-flask method, guided by principles outlined by organizations such as the World Health Organization (WHO) for Biopharmaceutics Classification System (BCS) studies.[5][6]

Objective: To determine the saturation concentration of doxycycline in a specific solvent at a controlled temperature.

Materials:

- Doxycycline (hydiate or base)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Temperature-controlled shaker or incubator
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer

Procedure:

- Preparation: Prepare a series of vials containing a known volume of the solvent.
- Addition of Solute: Add an excess amount of doxycycline to each vial to ensure that a saturated solution is formed. The excess solid should be visible.
- Equilibration: Place the vials in a temperature-controlled shaker set to the desired temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium. The time to reach equilibrium should be determined in preliminary experiments.[\[5\]](#)
- Phase Separation: After equilibration, allow the vials to stand to let the undissolved solid settle. Centrifuge the vials to ensure complete separation of the solid and liquid phases.
- Sampling and Dilution: Carefully withdraw an aliquot of the supernatant. To prevent precipitation, immediately dilute the aliquot with a suitable solvent.

- Quantification: Analyze the concentration of doxycycline in the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Calculation: Calculate the solubility of doxycycline in the solvent, taking into account the dilution factor. The experiment should be performed in triplicate to ensure accuracy.[\[5\]](#)[\[6\]](#)

Analytical Quantification by High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and widely used method for the accurate quantification of doxycycline in solution.

Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 or C8 column[\[7\]](#)[\[8\]](#)
- Data acquisition and processing software

Chromatographic Conditions (Example):

- Mobile Phase: A mixture of acetonitrile and an aqueous buffer (e.g., potassium dihydrogen phosphate at pH 4.0) in a specific ratio (e.g., 40:60 v/v).[\[8\]](#)
- Flow Rate: 1.0 mL/min[\[8\]](#)
- Column Temperature: Ambient (e.g., 25 °C)[\[8\]](#)
- Detection Wavelength: 325 nm or 350 nm[\[7\]](#)[\[8\]](#)
- Injection Volume: 10 µL[\[9\]](#)

Procedure:

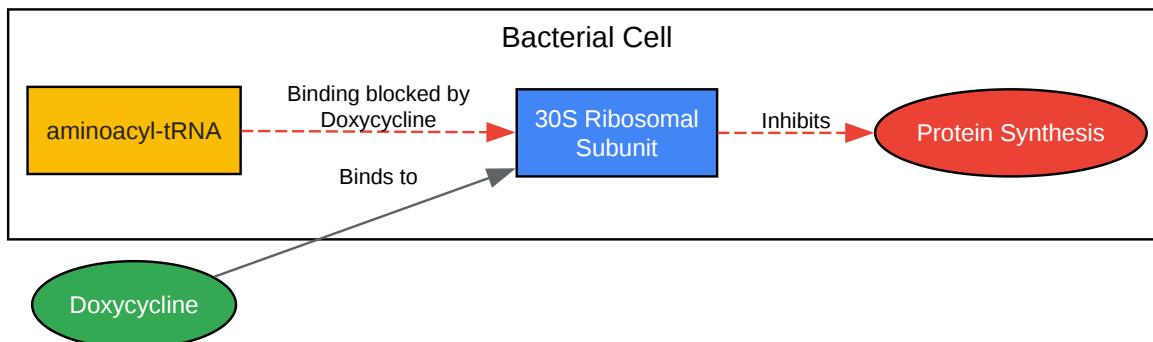
- Standard Preparation: Prepare a series of standard solutions of doxycycline of known concentrations in the mobile phase.

- Calibration Curve: Inject the standard solutions into the HPLC system and record the peak areas. Construct a calibration curve by plotting the peak area versus the concentration.
- Sample Analysis: Inject the diluted samples from the solubility experiment into the HPLC system and record the peak areas.
- Concentration Determination: Determine the concentration of doxycycline in the samples by interpolating their peak areas from the calibration curve.

Visualizations

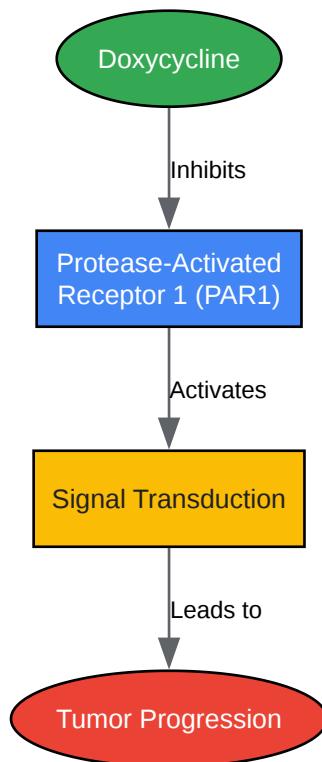
Signaling Pathways

Doxycycline exerts its biological effects through various signaling pathways. Below are diagrams illustrating its antibacterial mechanism of action and its role in inhibiting the PAR1 signaling pathway, which is relevant to its anti-tumor properties.



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Caption: Antibacterial Mechanism of Doxycycline.

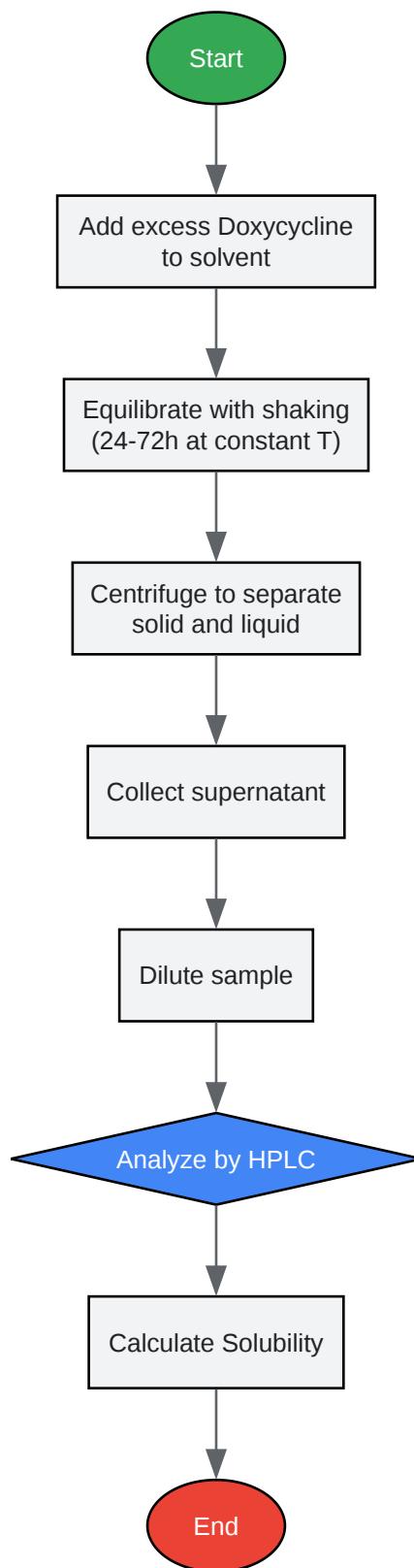


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Caption: Doxycycline Inhibition of PAR1 Signaling.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for determining the solubility of doxycycline using the shake-flask method followed by HPLC analysis.



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Caption: Workflow for Doxycycline Solubility Determination.

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